

What is Ponatinib D8 and its primary use in research?

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Compound of Interest		
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Ponatinib D8: A Technical Guide for Researchers

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Ponatinib D8**, a stable isotope-labeled derivative of the potent tyrosine kinase inhibitor, Ponatinib. Its primary application in research is as an internal standard for the precise and accurate quantification of Ponatinib in complex biological matrices using mass spectrometry. This guide details its chemical properties, its critical role in bioanalytical assays, a representative experimental protocol, and the biochemical context of Ponatinib's mechanism of action.

Introduction to Ponatinib and the Role of Isotope Dilution

Ponatinib is a third-generation, multi-targeted tyrosine kinase inhibitor (TKI).[1] It is particularly effective against the BCR-ABL fusion protein, the hallmark of Chronic Myeloid Leukemia (CML), including strains with the T315I "gatekeeper" mutation that confers resistance to other TKIs like imatinib.[1][2] Accurate measurement of Ponatinib concentrations in plasma or tissue (pharmacokinetics) is crucial for dose-optimization, assessing drug metabolism, and ensuring therapeutic efficacy and safety in pre-clinical and clinical studies.

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the gold standard for bioanalysis due to its high sensitivity and specificity. The accuracy of LC-MS/MS quantification



relies heavily on correcting for analyte loss during sample preparation and for variations in instrument response (matrix effects). This is best achieved through the use of a stable isotopelabeled internal standard (SIL-IS). **Ponatinib D8**, a deuterated analog of Ponatinib, serves this exact purpose. Because it is chemically almost identical to Ponatinib, it co-elutes chromatographically and experiences similar ionization and fragmentation, but its increased mass allows it to be distinguished by the mass spectrometer.

Physicochemical Properties: Ponatinib vs. Ponatinib D8

Ponatinib D8 is structurally identical to Ponatinib, with the exception of eight hydrogen atoms on the methyl-piperazinyl moiety being replaced by deuterium atoms. This substitution results in a nominal mass increase of 8 Daltons, which is ideal for preventing isotopic crosstalk in mass spectrometry.

Property	Ponatinib	Ponatinib D8
Chemical Formula	C29H27F3N6O	C29H19D8F3N6O
Molar Mass	532.57 g/mol	540.6 g/mol
Synonyms	AP24534, Iclusig	AP24534-d8, Ponatinib-d8
Isotopic Purity	N/A	≥99% deuterated forms (d₁-d ₈)
Primary Application	Tyrosine Kinase Inhibitor Drug	Internal Standard for Quantification

Primary Research Use: Bioanalytical Quantification

The fundamental role of **Ponatinib D8** is to serve as an internal standard in quantitative bioanalytical methods, primarily LC-MS/MS. A known, fixed amount of **Ponatinib D8** is added to every sample (e.g., plasma, tissue homogenate) at the very beginning of the sample preparation process. Any loss of analyte during subsequent steps (e.g., protein precipitation, extraction, transfer) will affect both the analyte (Ponatinib) and the internal standard (**Ponatinib D8**) equally.

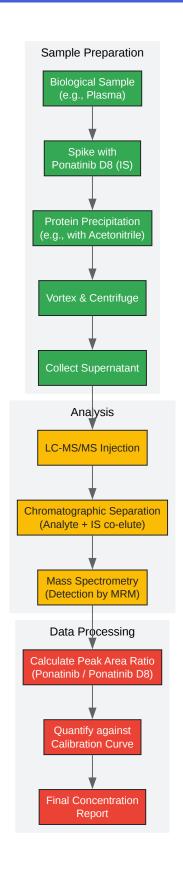


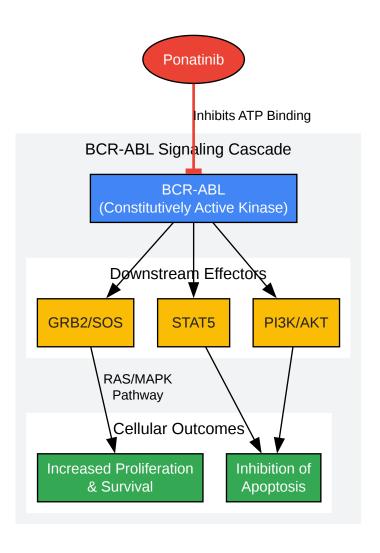
By measuring the ratio of the Ponatinib peak area to the **Ponatinib D8** peak area, a highly accurate and precise quantification can be achieved, as this ratio remains constant regardless of sample loss or fluctuations in mass spectrometer performance.

General Bioanalytical Workflow

The following diagram illustrates a typical workflow for the quantification of Ponatinib in a biological sample using **Ponatinib D8** as an internal standard.







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References

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